

Application Notes and Protocols for Flame Retardant Testing of Polymers with TBNPA

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Compound of Interest

Compound Name: *3-Bromo-2,2-bis(bromomethyl)propanol*

Cat. No.: *B150680*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental procedures for evaluating the flame retardant properties of polymers incorporating Tetrabromobisphenol A (TBNPA). The protocols for four key industry-standard tests are outlined: UL 94, Limiting Oxygen Index (LOI), Cone Calorimetry, and Thermogravimetric Analysis (TGA).

Introduction to TBNPA as a Flame Retardant

Tetrabromobisphenol A (TBNPA) is a widely utilized brominated flame retardant. Its primary function is to inhibit or delay the combustion of polymeric materials. TBNPA can be used as a reactive flame retardant, where it is chemically bound to the polymer backbone, or as an additive flame retardant, where it is physically blended with the polymer.^{[1][2]} Its high bromine content contributes to its effectiveness in quenching the radical reactions that propagate fire.^{[1][2]}

Key Flame Retardancy Evaluation Methods

A comprehensive assessment of a polymer's flame retardancy involves multiple testing methods that evaluate different aspects of its burning behavior. These laboratory-scale tests provide crucial data on ignitability, flame spread, heat release, and thermal stability.^[3]

UL 94: Vertical and Horizontal Burn Tests

The UL 94 standard is a widely accepted method for assessing the flammability of plastic materials.^{[4][5][6]} It classifies materials based on their burning behavior in either a vertical or horizontal orientation.

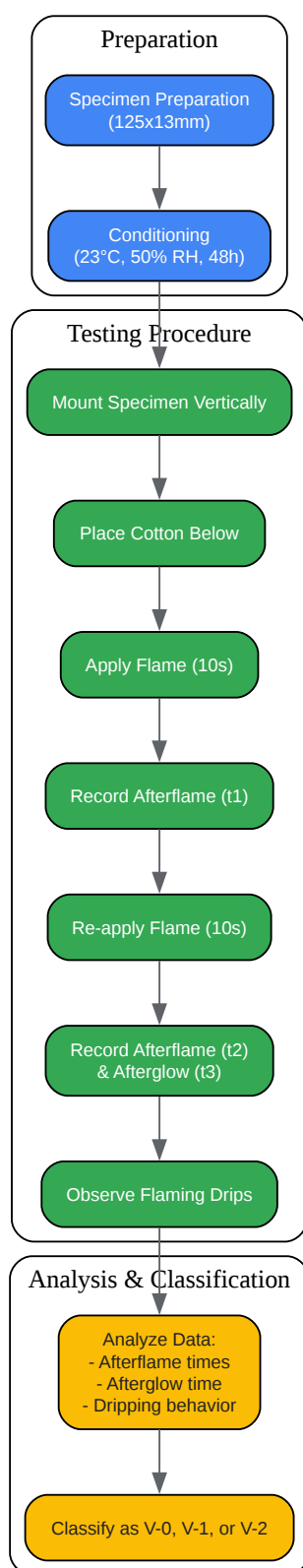
Experimental Protocol: UL 94 Vertical Burn Test (V-0, V-1, V-2)

- **Specimen Preparation:** Prepare at least five rectangular specimens of the polymer with TBNPA, typically 125 mm in length and 13 mm in width, with a specified thickness.
- **Conditioning:** Condition the specimens in a controlled environment, usually at 23°C and 50% relative humidity, for a minimum of 48 hours.
- **Apparatus Setup:**
 - Mount a specimen vertically by its upper end.
 - Place a layer of dry absorbent cotton below the specimen.
 - Position a Bunsen burner with a specified flame height (typically 20 mm) beneath the lower edge of the specimen.
- **Test Procedure:**
 - Apply the flame to the lower edge of the specimen for 10 seconds.
 - Remove the flame and record the afterflame time (t1).
 - Immediately reapply the flame for another 10 seconds.
 - Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
 - Observe if any flaming drips ignite the cotton below.^{[7][8]}
- **Classification:** The material is classified as V-0, V-1, or V-2 based on the afterflame times, afterglow time, and whether flaming drips ignite the cotton.^{[4][6]}

Data Presentation: UL 94 Vertical Burn Test Results

Classification	Afterflame Time (t1 + t2) for each specimen	Total Afterflame Time for all specimens	Afterflame + Afterglow Time for each specimen after second flame application	Flaming Drips Ignite Cotton
V-0	≤ 10 s	≤ 50 s	≤ 30 s	No
V-1	≤ 30 s	≤ 250 s	≤ 60 s	No
V-2	≤ 30 s	≤ 250 s	≤ 60 s	Yes

Experimental Workflow: UL 94 Vertical Burn Test



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Caption: Workflow for the UL 94 Vertical Burn Test.

Limiting Oxygen Index (LOI)

The Limiting Oxygen Index (LOI) test determines the minimum concentration of oxygen in a nitrogen/oxygen mixture that is required to just sustain the combustion of a material.^{[9][10][11]} A higher LOI value indicates better flame retardancy.^[9]

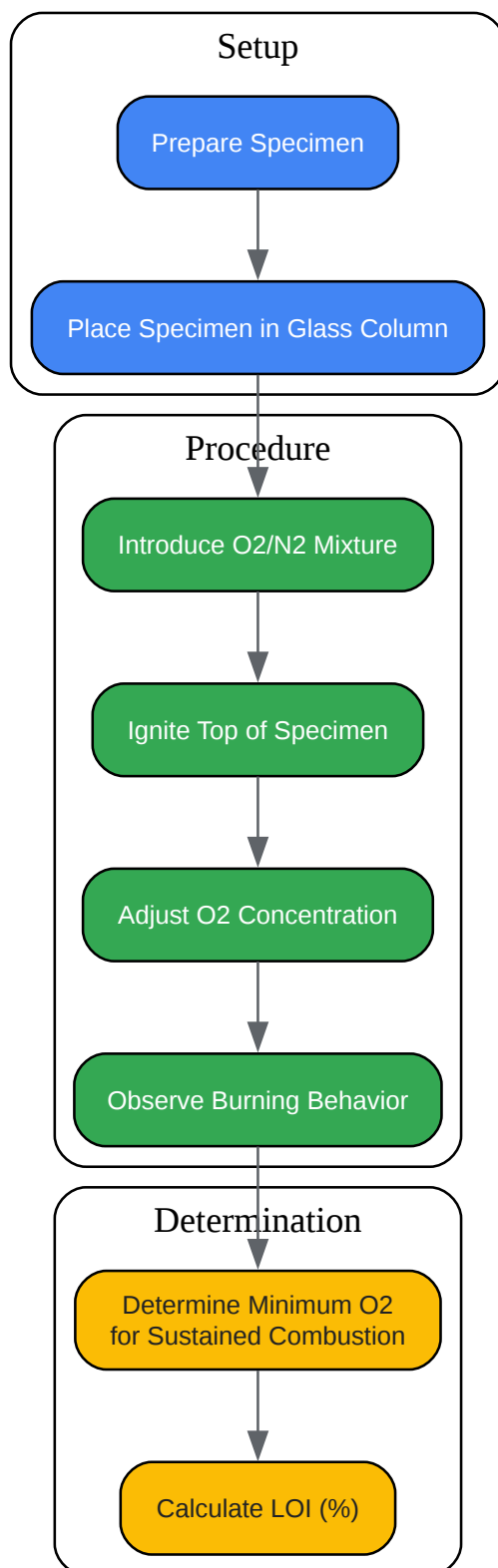
Experimental Protocol: Limiting Oxygen Index (ASTM D2863, ISO 4589-2)

- Specimen Preparation: Prepare specimens of the polymer with TBNPA according to the standard, typically in the form of a small bar.
- Apparatus Setup:
 - Place the specimen vertically in a heat-resistant glass column.^[10]
 - Introduce a controlled mixture of oxygen and nitrogen into the bottom of the column.
- Test Procedure:
 - Ignite the top of the specimen.
 - Adjust the oxygen concentration in the gas mixture.
 - Determine the minimum oxygen concentration at which the specimen continues to burn for a specified period (e.g., 3 minutes) or to a specified extent.^[10]
- Calculation: The LOI is expressed as the percentage of oxygen in the mixture.

Data Presentation: Limiting Oxygen Index Results

Polymer Sample	TBNPA Loading (%)	Limiting Oxygen Index (LOI) (%)
Polymer A (Control)	0	
Polymer A + TBNPA	5	
Polymer A + TBNPA	10	
Polymer A + TBNPA	15	

Experimental Workflow: Limiting Oxygen Index Test

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Caption: Workflow for the Limiting Oxygen Index (LOI) Test.

Cone Calorimetry

The cone calorimeter is a versatile bench-scale instrument that measures various fire-related properties of materials under controlled heat flux conditions, simulating a real-world fire scenario.[\[12\]](#)[\[13\]](#)

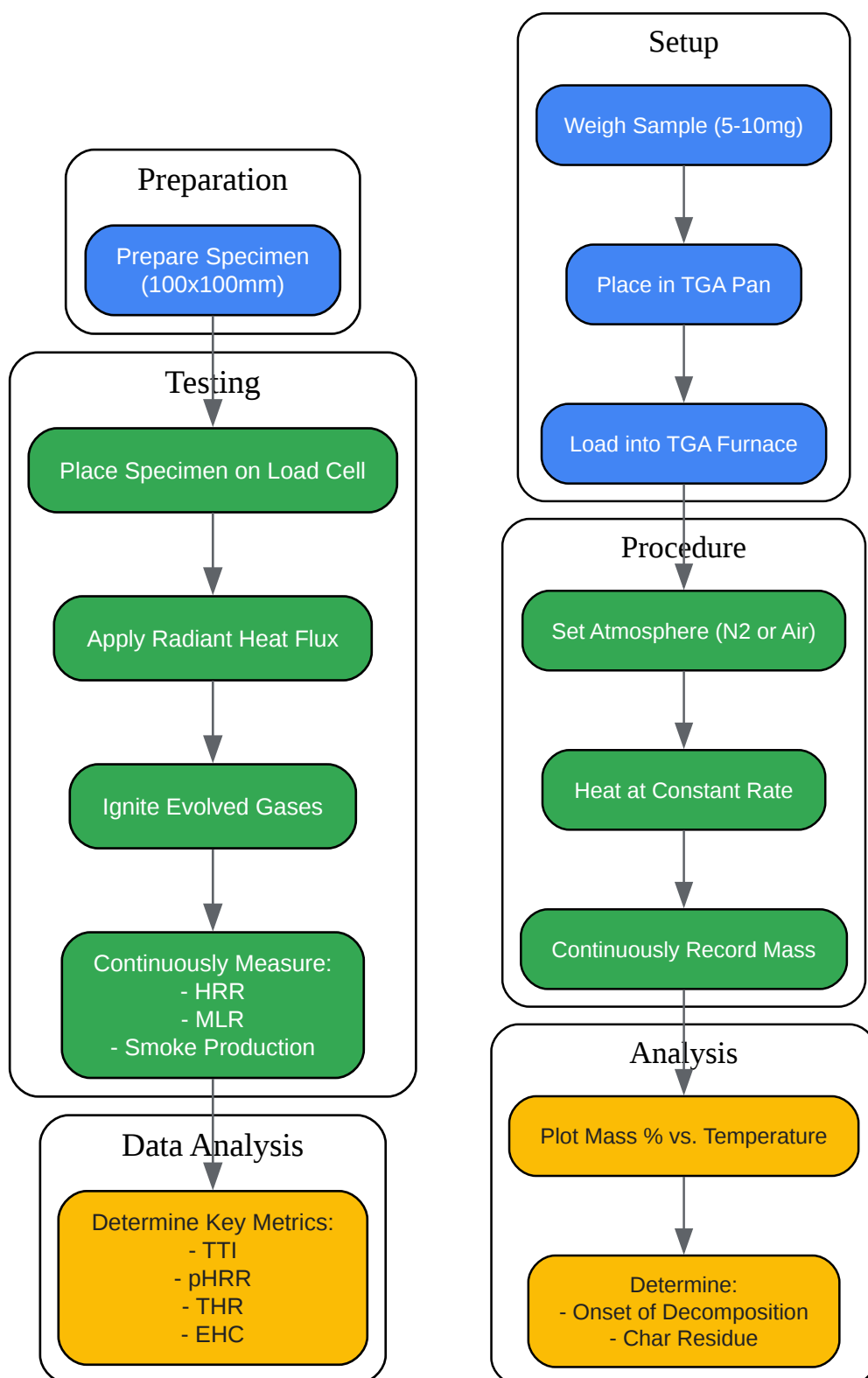
Experimental Protocol: Cone Calorimetry (ASTM E1354, ISO 5660-1)

- Specimen Preparation: Prepare flat specimens of the polymer with TBNPA, typically 100 mm x 100 mm and up to 50 mm thick.
- Apparatus Setup:
 - Place the specimen horizontally on a load cell.
 - Position a conical heater above the specimen to apply a controlled radiant heat flux (e.g., 35 or 50 kW/m²).
 - A spark igniter is used to ignite the gases evolved from the decomposing specimen.[\[14\]](#)
- Test Procedure:
 - Expose the specimen to the specified heat flux.
 - Record the time to ignition.
 - Continuously measure the heat release rate (HRR), mass loss rate (MLR), smoke production, and oxygen consumption throughout the test.[\[12\]](#)[\[13\]](#)[\[15\]](#)
- Data Analysis: Key parameters such as Time to Ignition (TTI), Peak Heat Release Rate (pHRR), Total Heat Released (THR), and Effective Heat of Combustion (EHC) are determined from the collected data.[\[16\]](#)

Data Presentation: Cone Calorimetry Results

Parameter	Polymer A (Control)	Polymer A + TBNPA (15%)
Time to Ignition (s)		
Peak Heat Release Rate (kW/m ²)		
Total Heat Released (MJ/m ²)		
Mass Loss Rate (g/s)		
Specific Extinction Area (m ² /kg)		

Experimental Workflow: Cone Calorimeter Test



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